

Commercial suppliers and availability of 2-Furoic Acid-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Furoic Acid-d3

Cat. No.: B571629

[Get Quote](#)

A Technical Guide to 2-Furoic Acid-d3 for Researchers

For Researchers, Scientists, and Drug Development Professionals: A Deep Dive into the Commercial Availability and Application of **2-Furoic Acid-d3**.

This guide provides a comprehensive overview of **2-Furoic Acid-d3**, a deuterated stable isotope-labeled internal standard essential for the accurate quantification of 2-furoic acid. 2-Furoic acid is a key biomarker of exposure to furan and furfural, compounds of significant interest in toxicology, food science, and drug metabolism studies. This document details the commercial availability of its deuterated analog, typical analytical methodologies, and the relevant metabolic context.

Commercial Availability and Supplier Specifications

2-Furoic Acid-d3 is available from several specialized chemical suppliers. It is typically supplied as a neat solid with high isotopic and chemical purity, crucial for its role as an internal standard in quantitative mass spectrometry.

Supplier	Product Name	Catalog Number (Example)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity / Isotopic Enrichment	Available Quantities
Toronto Research Chemicals (TRC)	2-Furoic Acid-d3	F863777	40073-83-4	C ₅ HD ₃ O ₃	~115.10	Not specified, sold for research	10 mg, 50 mg, 100 mg
LGC Standards	2-Furoic-d3 Acid	CDN-D-5791	40073-83-4	C ₅ D ₃ HO ₃	~115.10	98 atom % D, min 98% Chemical Purity	0.5 g, 1 g
MedChemExpress	2-Furoic acid-d3	HY-W012946S	40073-83-4	C ₅ HD ₃ O ₃	115.10	Not specified, sold for research	Research quantities
TargetMol	2-Furoic Acid-d3	T6513	40073-83-4	C ₅ HD ₃ O ₃	115.10	Not specified, sold for research	Research quantities
CymitQuímica	2-Furoic-d3 Acid	3U-D5791	40073-83-4	C ₅ D ₃ HO ₃	~115.10	98 atom % D	500 mg, 1 g

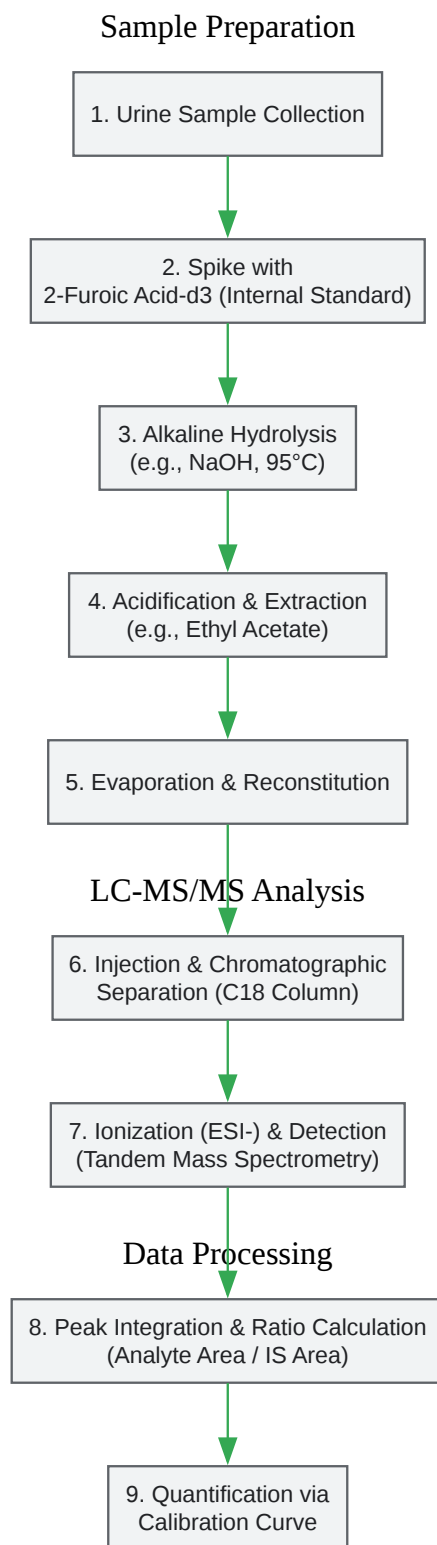
Note: Product details, catalog numbers, and availability are subject to change. Please consult the respective supplier's website for the most current information.

Application in Quantitative Analysis: Experimental Protocols

2-Furoic Acid-d3 is the ideal Stable Isotope-Labeled Internal Standard (SIL-IS) for the quantification of endogenous 2-furoic acid in biological matrices like urine and plasma.^[1] Its

use corrects for analyte loss during sample preparation and variations in instrument response, ensuring high accuracy and precision.

A typical workflow for the analysis of total 2-furoic acid in urine involves hydrolysis of conjugates, extraction, and analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).



[Click to download full resolution via product page](#)

Caption: General workflow for urinary 2-furoic acid analysis.

Detailed Methodologies

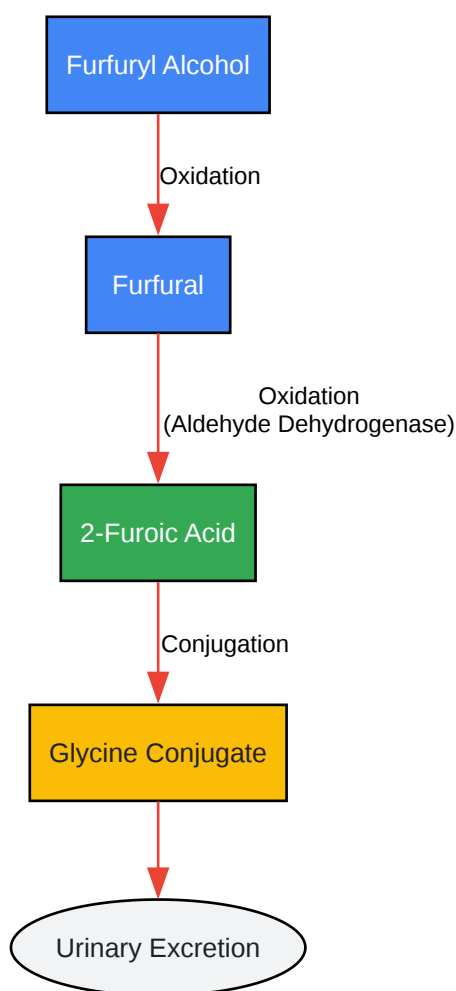
The following protocol is a representative example compiled from established methods for urinary organic acid analysis.^{[2][3]}

- **Standard Preparation:** Prepare a stock solution of **2-Furoic Acid-d3** in a suitable solvent (e.g., methanol or acetonitrile). From this, create a working internal standard (IS) solution at a fixed concentration.
- **Sample Preparation:**
 - To 1-2 mL of urine in a glass tube, add a precise volume of the **2-Furoic Acid-d3** IS working solution.
 - Add an equal volume of 8M sodium hydroxide (NaOH) to the sample.
 - Cap the tube and heat at approximately 95°C for 1 hour to hydrolyze glycine conjugates.
 - Cool the sample, then acidify to a low pH (~1-2) with hydrochloric acid (HCl).
 - Perform a liquid-liquid extraction by adding an immiscible organic solvent, such as ethyl acetate, and agitating thoroughly.
 - Centrifuge the sample to separate the layers and transfer the upper organic layer to a clean tube.
- **Evaporation and Reconstitution:**
 - Evaporate the organic solvent to dryness under a gentle stream of nitrogen.
 - Reconstitute the dried residue in a small, precise volume of the LC-MS mobile phase.
- **LC-MS/MS Analysis:**
 - **Chromatography:** Use a C18 reverse-phase column with a gradient elution, typically using water and acetonitrile/methanol with a small amount of acid (e.g., 0.1% formic acid) as mobile phases.

- Mass Spectrometry: Operate the mass spectrometer in negative electrospray ionization (ESI-) mode. Monitor the specific mass-to-charge (m/z) transitions for both 2-furoic acid and **2-Furoic Acid-d3** using Multiple Reaction Monitoring (MRM).

Core Signaling and Metabolic Pathways

2-Furoic acid is not a signaling molecule but a terminal metabolite of furan and its derivatives, which are generated from the thermal degradation of carbohydrates.[4] The primary metabolic pathway involves the oxidation of the aldehyde group in furfural.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Internal Standards in LC–MS Bioanalysis: Which, When, and How - WuXi AppTec DMPK [dmpkservice.wuxiapptec.com]
- 2. academic.oup.com [academic.oup.com]
- 3. An improved HPLC analysis of the metabolite furoic acid in the urine of workers occupationally exposed to furfural - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Commercial suppliers and availability of 2-Furoic Acid-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b571629#commercial-suppliers-and-availability-of-2-furoic-acid-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com